

# Metabolic Pathway of Alfentanil to Noralfentanil

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

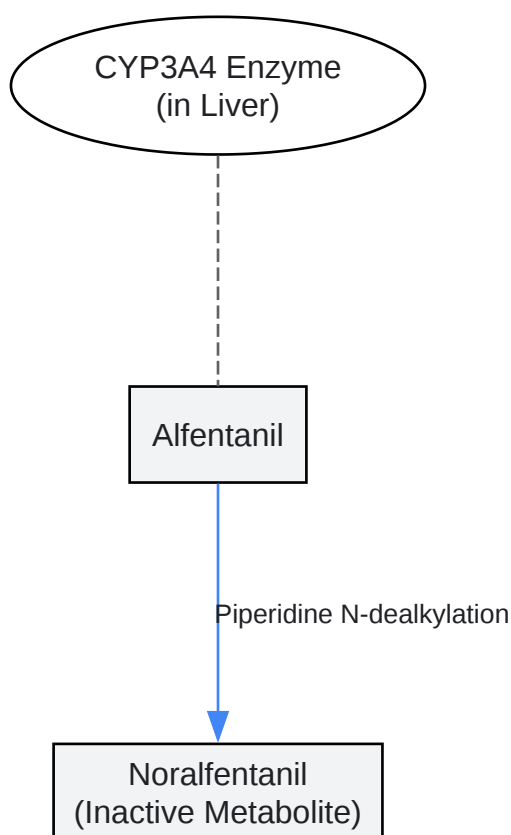
Compound Name: *Noralfentanil*

Cat. No.: *B044681*

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Alfentanil is primarily metabolized in the liver by the cytochrome P450 (CYP) enzyme system, specifically the CYP3A4 isoform. The main metabolic reactions are N-dealkylation and O-demethylation. The major metabolite, **noralfentanil**, is formed through piperidine N-dealkylation. This process renders the compound pharmacologically inactive.

Here is a diagram illustrating this metabolic conversion:



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### Metabolic conversion of alfentanil to **noralfentanil**.

This diagram shows that the enzyme CYP3A4, primarily found in the liver, acts on alfentanil to produce **noralfentanil** through N-dealkylation. This metabolic step is crucial for the clearance of alfentanil from the body. Understanding this pathway is vital for predicting drug-drug interactions and managing patient dosage, particularly when co-administering other drugs that are also metabolized by, or inhibit, the CYP3A4 enzyme.

- To cite this document: BenchChem. [Metabolic Pathway of Alfentanil to Noralfentanil]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b044681#noralfentanil-synthesis-pathway-from-alfentanil\]](https://www.benchchem.com/product/b044681#noralfentanil-synthesis-pathway-from-alfentanil)

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)